

# propamocarb cross-resistance patterns with other fungicides

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## Compound Focus: Propamocarb hydrochloride

CAS No.: 25606-41-1

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## Propamocarb Profile & Resistance Status

Property	Description
FRAC Code [1]	28
Chemical Group [1]	Carbamate
Mode of Action [1] [2]	Systemic fungicide; inhibits phospholipid and fatty acid biosynthesis in cell membranes.
Primary Target Pathogens [1] [2]	Oomycetes (e.g., <i>Phytophthora infestans</i> , <i>Plasmopara viticola</i> , <i>Pythium</i> spp.)
Current Resistance Status	No confirmed field resistance reported [3].

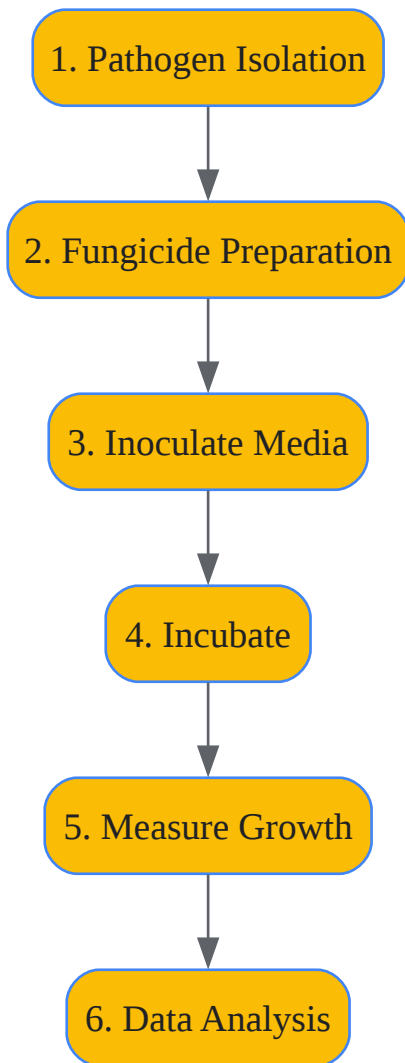
## Cross-Resistance Patterns with Other Fungicides

The following table summarizes available evidence on propamocarb's interaction with other fungicide classes.

Fungicide Group (FRAC Code)	Cross-Resistance Evidence	Key Findings & Notes
CAA Fungicides (e.g., Mandipropamid) (FRAC 40)	No cross-resistance [3]	Strains of <i>P. infestans</i> (EU_43_A1, EU_46_A1) resistant to both CAA and OSBPI fungicides remain sensitive to propamocarb [3].
OSBPI Fungicides (e.g., Oxathiapiprolin) (FRAC 49)	No cross-resistance [3]	Same as above.
Phenylamide Fungicides (e.g., Metalaxyl) (FRAC 4)	No cross-resistance	Research on tobacco black shank shows propamocarb is effective against the pathogen <i>Phytophthora nicotianae</i> [4]. These fungicides have different cellular targets.
Benzamide Fungicides (e.g., Fluopicolide) (FRAC 43)	No cross-resistance; known synergy [4]	The commercial product "Infinito" combines propamocarb and fluopicolide. Laboratory studies show a <b>synergistic effect</b> , improving control of <i>Phytophthora nicotianae</i> [4].

## Experimental Protocol: Laboratory Toxicity Assay

This standard method is used to determine the sensitivity of a pathogen to a fungicide and screen for potential resistance.



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#### Diagram Title: Fungicide Sensitivity Assay Workflow

**Objective:** To determine the effective concentration of propamocarb that inhibits mycelial growth by 50% (EC<sub>50</sub>) for a specific pathogen isolate [4].

#### Materials:

- **Fungal Pathogen:** Pure culture of the oomycete isolate (e.g., *Phytophthora nicotianae*).
- **Fungicide:** Analytical standard of **propamocarb hydrochloride** (e.g., 97% purity).
- **Media:** Appropriate growth medium (e.g., V8 juice agar).
- **Equipment:** Sterile Petri dishes, micropipettes, glass spreaders, incubator.

#### Procedure [4]:

- **Prepare Fungicide-Amended Media:** Create a series of agar plates containing propamocarb at a range of concentrations (e.g., 0.1, 1, 10, 100 mg/L). Include a control plate with no fungicide.
- **Inoculate Plates:** Transfer mycelial plugs from the actively growing edge of the pathogen colony onto the center of each prepared plate.
- **Incubate:** Seal the plates and incubate at the optimum temperature for the pathogen (e.g., 25°C) until the fungal colony in the control treatment has nearly reached the plate's edge.
- **Measure Growth:** Measure the colony diameter in two perpendicular directions for each plate. Calculate the average diameter.
- **Calculate Inhibition:** Determine the percent inhibition of mycelial growth for each concentration compared to the control.
- **Determine EC<sub>50</sub>:** Use statistical software (e.g., probit analysis) to calculate the EC<sub>50</sub> value—the concentration that inhibits growth by 50%.

## Frequently Asked Questions (FAQs)

**Q1: Has field resistance to propamocarb been documented? A1:** As of late 2025, there are **no documented reports of field resistance** to propamocarb in populations of *Phytophthora infestans* or other target oomycetes [3]. This is a key reason for its continued recommendation in resistance management programs.

**Q2: How should propamocarb be used to minimize resistance risk? A2:** To protect its long-term efficacy, adhere to the following stewardship guidelines [3]:

- **Always mix:** Apply propamocarb in a tank mix with a fungicide from a different FRAC group that also has activity against the target pathogen.
- **Rotate Modes of Action:** Alternate propamocarb with fungicide programs that do not include FRAC 28 or other at-risk groups.
- **Follow Dose Limits:** Do not exceed the maximum recommended amount of active ingredient per hectare per season (e.g., 6060 g propamocarb per ha as advised for 2025) [3].

**Q3: Can propamocarb be combined with biological control agents? A3:** Standard wild-type strains of entomopathogenic fungi like *Lecanicillium lecanii* are highly sensitive to propamocarb, which can hinder their combined use [5] [6]. However, research has successfully developed **propamocarb-tolerant mutants** of *L. lecanii* using advanced mutagenesis techniques, opening the possibility for future integrated pest and disease management strategies where both can be applied [5].

## Key Takeaways

- **No Known Cross-Resistance:** Propamocarb remains effective against pathogens that have developed resistance to other important fungicide groups like CAAs (FRAC 40) and OSBPIs (FRAC 49) [3].
- **Valuable Resistance Management Tool:** Its unique mode of action (FRAC 28) makes it an excellent candidate for rotation and tank-mixing to combat multi-resistant strains and reduce selection pressure.
- **Requires Stewardship:** The absence of resistance to date is a valuable asset. Following anti-resistance strategies is critical to maintain propamocarb as a reliable control option.

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